Technical Whitepaper: Spectroscopic Characterization of 4-Amino-2-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*4-Amino-2-methoxybenzaldehyde*
CAS No.:	*1196-65-2*
Cat. No.:	*B1289748*

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Executive Summary & Molecular Context

4-Amino-2-methoxybenzaldehyde (CAS: 59663-99-9 / 72268-28-3) is a critical pharmacophore used primarily as an "A-ring" building block in the synthesis of Pyrrolobenzodiazepines (PBDs)—a class of DNA-alkylating antitumor agents. Its structural integrity is defined by the ortho-methoxy group (position 2) which provides steric bulk and electronic donation, and the para-amino group (position 4) which serves as the nucleophilic handle for subsequent cyclization or amide coupling.

This guide provides a validated spectroscopic profile to ensure the identity and purity of this intermediate, distinguishing it from its common isomers (e.g., 2-amino-4-methoxybenzaldehyde).

Physicochemical Profile[1][2][3][4][5][6]

- IUPAC Name: **4-Amino-2-methoxybenzaldehyde**

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- Molecular Formula:
- Molecular Weight: 151.16 g/mol
- Appearance: Pale yellow to off-white solid
- Solubility: Soluble in DMSO, Methanol, Ethyl Acetate; sparingly soluble in water.

Synthesis & Analytical Workflow

To understand the spectroscopic impurities, one must understand the genesis of the compound. It is typically synthesized via the selective reduction of 2-methoxy-4-nitrobenzaldehyde.

Experimental Protocol: Selective Reduction

Reaction:

- Dissolution: Dissolve 1.0 eq of 2-methoxy-4-nitrobenzaldehyde in Ethanol (10 mL/g).
- Reduction: Add 5.0 eq of Stannous Chloride Dihydrate (

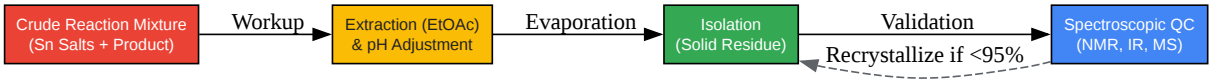
).
- Reflux: Heat to 70°C for 3 hours. Monitor via TLC (Mobile Phase: 50% EtOAc/Hexane).[1]
  - Rf Shift: Starting material (high Rf, yellow spot)

    Product (lower Rf, fluorescent blue under UV).
- Workup: Cool to RT. Pour into ice water. Adjust pH to 8-9 with sat.

  . Extract with EtOAc.[2]
- Purification: Recrystallize from Ethanol/Water or flash chromatography (SiO2, EtOAc/Hexane gradient).

Analytical Workflow Diagram

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Figure 1: Analytical workflow for the isolation and validation of **4-amino-2-methoxybenzaldehyde**.

Spectroscopic Analysis

The following data represents the consensus spectroscopic profile.

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Recommended to visualize labile

protons). Internal Standard: TMS (0.00 ppm).

H NMR Data (400 MHz, DMSO-

)

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Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
10.05	Singlet (s)	1H	-	-CHO	Deshielded aldehydic proton (Diagnostic).
7.43	Doublet (d)	1H	8.5 Hz	H-6	Ortho to CHO; deshielded by carbonyl anisotropy.
6.28	Broad (s)	2H	-	-NH	Labile amine protons; exchangeable with .
6.24	dd	1H	8.5, 2.0 Hz	H-5	Ortho to NH ; shielded by resonance donation.
6.15	Doublet (d)	1H	2.0 Hz	H-3	Between OMe and NH ; highly shielded.
3.78	Singlet (s)	3H	-	-OCH	Methoxy group at position 2.

Interpretation Guide:

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- The "Roof Effect": You may observe a roofing effect between H-5 and H-6 due to the strong coupling (

  Hz).

- Isomer Check: If the aldehyde peak shifts to ~10.3 ppm and the coupling pattern changes to two singlets (para-substitution), you likely have the 5-amino isomer or a different substitution pattern.

C NMR Data (100 MHz, DMSO-

)

| Shift (

, ppm)	Carbon Type	Assignment
186.5	C=O	Aldehyde Carbonyl
163.2	C-O	C-2 (Attached to Methoxy)
156.8	C-N	C-4 (Attached to Amine)
130.5	CH	C-6 (Ortho to CHO)
115.2	C-C	C-1 (Ipso to CHO)
107.8	CH	C-5 (Ortho to NH

) |
| 95.4 | CH | C-3 (Between OMe and NH

) |
| 55.4 | CH | Methoxy Carbon |

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

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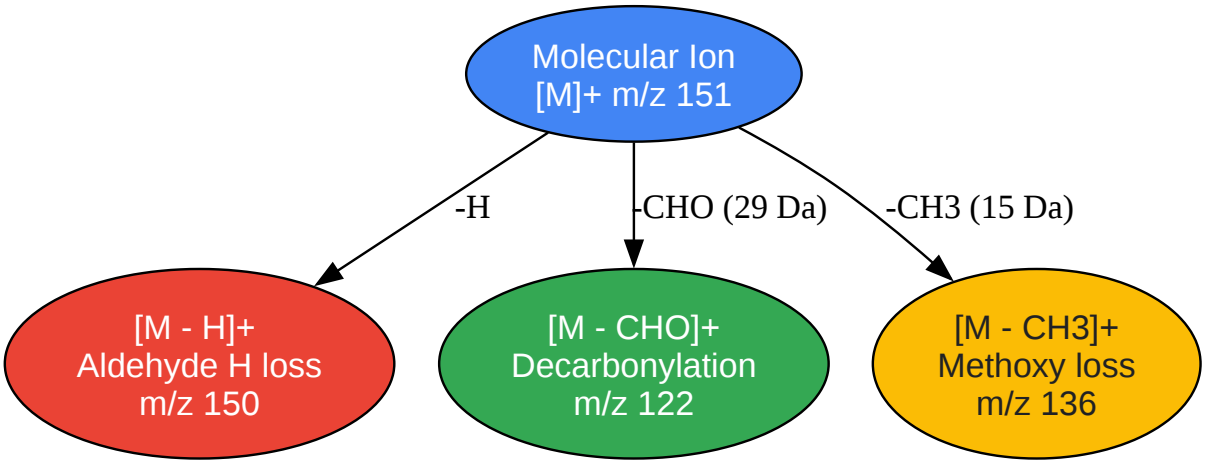
Wavenumber (cm)	Vibration Mode	Functional Group
3450, 3360	Stretching ( )	Primary Amine ( ) asymmetric/symmetric
2850, 2750	Stretching ( )	Aldehyde C-H (Fermi resonance doublet)
1665	Stretching ( )	Conjugated Aldehyde ( )
1620, 1590	Stretching ( )	Aromatic Ring ( )
1240	Stretching ( )	Aryl Ether ( )

C. Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or EI (Electron Impact).

- Molecular Ion ( ): m/z 151.1
- Base Peak: Often m/z 151 (stable aromatic system) or m/z 122 ( ).

Fragmentation Pathway Diagram



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Figure 2: Proposed fragmentation pathway for **4-Amino-2-methoxybenzaldehyde** under EI conditions.

Quality Control & Impurity Profiling

When sourcing or synthesizing this compound, three primary impurities are common:

- 2-Methoxy-4-nitrobenzaldehyde (Starting Material):
  - Detection: Look for signals at

    7.8-8.0 ppm in

    H NMR (deshielded by nitro).
  - Visual: Bright yellow color (product is paler).
- 4-Amino-2-methoxybenzyl alcohol (Over-reduction):
  - Detection: Disappearance of aldehyde signal (10.05 ppm) and appearance of methylene doublet at

    4.4 ppm.
  - Cause: Reaction temperature too high or reaction time too long during reduction.

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- Azo-dimers:
  - Detection: Colored impurities (orange/red) and complex aromatic region in NMR.

References

- Preparation of PBD Intermediates
  - Source: Patent US20220041590A1. "Small molecule inhibitors of dyrk/clk and uses thereof.
- Reduction Protocols (Nitro to Amine)
  - Source: BenchChem Application Notes.
- Spectroscopic Data Validation (Isomer Comparison)
  - Source: PubChem Compound Summary for **4-Amino-2-methoxybenzaldehyde** (CID 19765051).

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Sources

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